

Personal Protective Equipment & Handling Guide: 4-(3-AzetidinyI)-2-phenyl-morpholine 2HCl

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Compound of Interest

Compound Name: 4-(3-AzetidinyI)-2-phenyl-
morpholine 2HCl

Cat. No.: B8179718

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Executive Safety Summary

Compound Class: Dual-pharmacophore amine salt (Phenylmorpholine / Azetidine). Risk Profile: High Potency / Corrosive Solid. This compound combines the structural motifs of 2-phenylmorpholine (a known norepinephrine-dopamine releasing agent scaffold) and azetidine (a strained, reactive heterocycle). As a dihydrochloride (2HCl) salt, it is likely hygroscopic and will generate acidic solutions.

Core Directive: Treat as a Novel Chemical Entity (NCE) with potential CNS activity. Apply Universal Precautions regardless of scale.

Hazard Identification & Risk Assessment

Before opening the vial, understand the specific risks associated with this molecular architecture.

Hazard Domain	Specific Risk	Mechanism / Causality
Bioactivity	CNS Stimulation	The 2-phenylmorpholine core is structurally analogous to phenmetrazine.[1] Inhalation or percutaneous absorption may result in sympathomimetic effects (tachycardia, agitation).
Chemical	Corrosivity / Irritation	The 2HCl salt form implies that moisture contact (mucous membranes, eyes, lungs) will generate hydrochloric acid locally, causing severe irritation or burns.
Physical	Hygroscopicity	Dihydrochloride salts avidly absorb atmospheric water. This alters stoichiometry (ruining experiments) and makes the solid sticky/clumpy, increasing spill risk during transfer.
Reactivity	Strained Ring	The azetidinium ring is highly strained. While the salt stabilizes it, free-basing the compound (raising pH > 9) may increase reactivity or instability.

Personal Protective Equipment (PPE) Matrix

Standard laboratory attire is insufficient. The following PPE is mandatory for all handling.

Zone	Required Equipment	Technical Justification
Respiratory	Fume Hood (Face velocity: 0.5 m/s)	Primary Barrier. Prevents inhalation of bioactive dust. N95/P100 Respirator is required only if weighing outside a hood (strongly discouraged).
Hand	Double Nitrile Gloves (0.11 mm min)	Permeation Defense. Outer glove protects against gross contamination; inner glove protects against micro-tears. Change outer gloves immediately after contact.
Eye	Chemical Safety Goggles	Impact & Splash. Safety glasses are inadequate due to the corrosive nature of the HCl salt dust. Goggles seal the eyes from airborne particulates.
Body	Lab Coat (Buttoned) + Tyvek Sleeves	Dermal Protection. Tyvek sleeves bridge the gap between glove and coat cuff, a common exposure point for wrist absorption.

Operational Protocols: Step-by-Step

A. Storage & Stability[3][5][6][7][8]

- Temperature: Store at -20°C (Long-term) or 2-8°C (Active use).
- Environment: Store under inert gas (Argon/Nitrogen) if possible. The 2HCl salt is hygroscopic; keep the vial tightly sealed in a desiccator when not in use.

- Equilibration: Allow the vial to warm to room temperature before opening to prevent condensation from forming inside the vial (hydrolysis risk).

B. Safe Weighing Procedure (The "Static" Danger)

Micronized HCl salts often carry static charges, causing particles to "jump" or cling to spatulas.

- Setup: Place the balance inside the chemical fume hood.
- Static Control: Use an anti-static gun or ionizer bar on the vial and spatula before insertion.
- Transfer: Use a micro-spatula. Do not pour from the vial.
- Containment: Weigh directly into a tared vial or tube, not onto weighing paper (reduces transfer loss and aerosolization).
- Closure: Cap the receiving vessel immediately after mass verification.

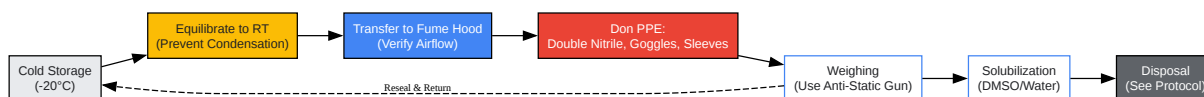
C. Solubilization

- Solvent Choice:
 - Water: Highly soluble (Acidic pH ~2-3).
 - DMSO: Soluble (Recommended for biological stock solutions).
 - Methanol: Soluble.
- Protocol: Add solvent slowly. The dissolution of 2HCl salts is slightly exothermic. Vortex in short bursts.
- Neutralization: If free-basing is required for an assay, add base (e.g., NaOH, TEA) dropwise at 0°C to prevent thermal degradation of the azetidine ring.

Visualized Workflows

Workflow 1: Safe Handling Lifecycle

This diagram outlines the critical path from storage to waste, emphasizing decision points for safety.

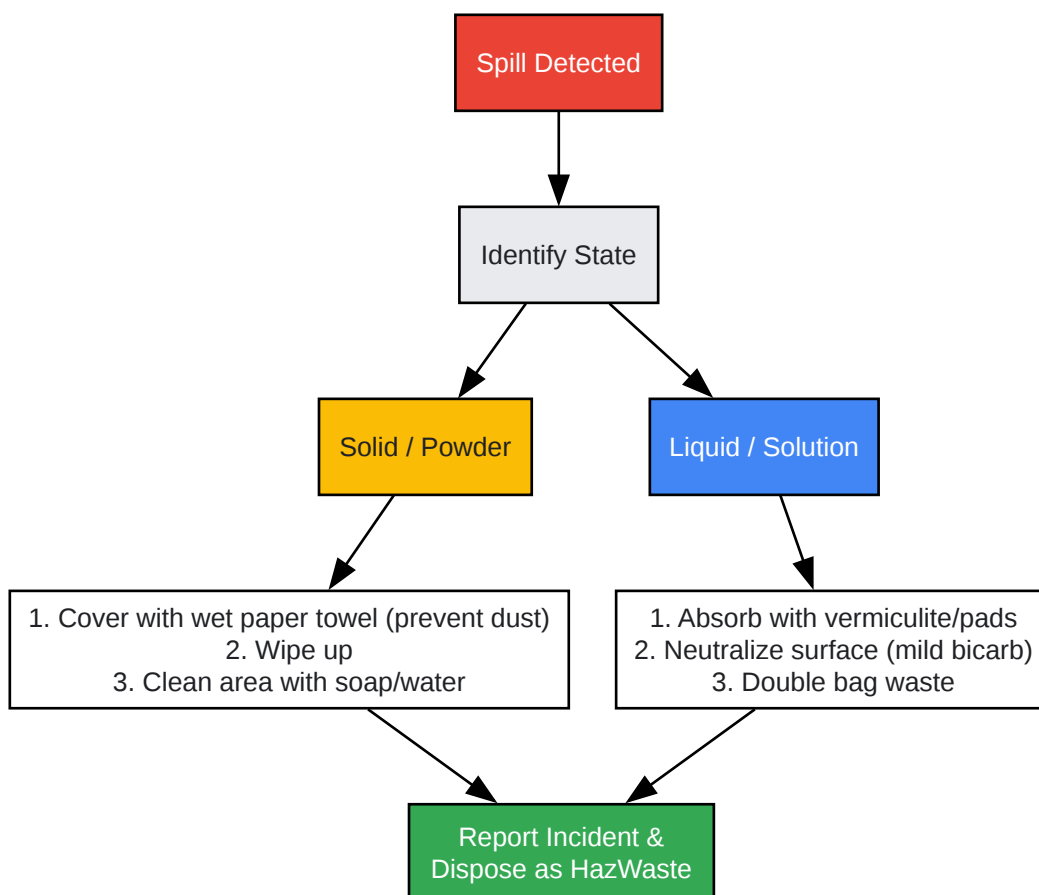


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Figure 1: Operational lifecycle ensuring compound integrity and operator safety.

Workflow 2: Spill Response Decision Matrix

Immediate actions to take in the event of accidental release.



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Figure 2: Decision tree for mitigating spill risks based on physical state.

Disposal & Deactivation

Never dispose of this compound down the drain.^[2] The phenylmorpholine scaffold is environmentally persistent and bioactive.

Solid Waste

- Segregation: Collect all solid waste (weighing boats, contaminated gloves, expired powder) in a dedicated "Solid Hazardous Waste" container.
- Labeling: Tag as "Toxic Solid, Organic, N.O.S. (Contains Phenylmorpholine derivative)."^{[1][3]}
^[4]
- Destruction: High-temperature incineration is the only approved method.

Liquid Waste^{[1][12]}

- Segregation: Collect in "Organic Solvent Waste" (if in DMSO/MeOH) or "Aqueous Toxic Waste" (if in water).
- Deactivation (Optional/In-Lab): For small aqueous spills, treat with Acidified Potassium Permanganate (KMnO₄ in H₂SO₄) for 24 hours to oxidize the amine and azetidine ring before disposal into the hazardous waste stream. Note: This does not allow drain disposal; it merely reduces immediate toxicity. ^[1, 2]

Emergency First Aid

- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention. Suspect CNS stimulation (check pulse).
- Skin Contact: Wash with soap and water for 15 minutes. Remove contaminated clothing.^[5]
^{[6][7][8][4][9][10][11][12][13]} The HCl salt may cause delayed burns; monitor for redness.
- Eye Contact: Rinse with water for 15 minutes, lifting eyelids.^[14] Do not use neutralization agents in the eye.^[7] Seek ophthalmologist evaluation.

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